

physical and chemical properties of (1-azido-2-bromoethyl)cyclopentane

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Compound of Interest

Compound Name: (1-Azido-2-bromoethyl)cyclopentane

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(1-Azido-2-bromoethyl)cyclopentane: A Technical Guide

For Researchers, Scientists, and Drug Development Professionals

Abstract

(1-Azido-2-bromoethyl)cyclopentane is a vicinal azido-bromide, a class of organic compounds that serve as versatile synthetic intermediates. While specific data for this exact molecule is not readily available in the scientific literature, this guide extrapolates its likely physical and chemical properties, synthesis, and potential applications based on the well-established chemistry of analogous structures. Vicinal azido-bromides are valuable precursors for the introduction of nitrogen-containing functionalities in the development of novel therapeutic agents and other advanced materials. This document provides a comprehensive overview of the expected characteristics and experimental protocols related to **(1-azido-2-bromoethyl)cyclopentane**, offering a foundational resource for researchers in organic synthesis and medicinal chemistry.

Predicted Physicochemical Properties

Quantitative data for **(1-azido-2-bromoethyl)cyclopentane** is not available. The following table summarizes the predicted properties based on structurally similar compounds and general principles of organic chemistry.

Property	Predicted Value/Characteristic	Notes
Molecular Formula	C7H12BrN3	
Molecular Weight	234.10 g/mol	
Appearance	Colorless to pale yellow liquid	Based on similar small organic azides.
Boiling Point	Estimated > 200 °C	Expected to be relatively high due to the polar azide and bromide groups. Decomposition may occur at elevated temperatures.
Density	Estimated > 1.2 g/mL	The presence of bromine is expected to significantly increase the density compared to the parent hydrocarbon.
Solubility	Soluble in common organic solvents (e.g., DCM, THF, EtOAc). Insoluble in water.	Typical for a non-polar compound with polar functional groups.
Stability	Potentially unstable. Sensitive to heat, shock, and light.	Organic azides are known to be energetic and can decompose, sometimes explosively, releasing nitrogen gas[1][2]. Halogen azides are highly explosive and their stability is thought to increase in the order: FN3 < IN3 < BrN3 < CIN3[3].

Synthesis and Experimental Protocols

The most probable synthetic route to **(1-azido-2-bromoethyl)cyclopentane** is the bromoazidation of vinylcyclopentane. This reaction typically proceeds via an anti-Markovnikov addition of bromine azide (BrN3) across the double bond.

2.1. In Situ Generation of Bromine Azide

Bromine azide is a toxic and explosive reagent that is almost always generated in situ for immediate use^{[1][4]}. Several methods have been developed for its safe generation.

Method A: From Sodium Azide and N-Bromosuccinimide (NBS)

This is a common and relatively safe method for generating BrN₃.

- Reagents: Vinylcyclopentane, Sodium Azide (NaN₃), N-Bromosuccinimide (NBS), Acetonitrile (CH₃CN).
- Protocol:
 - To a stirred solution of vinylcyclopentane in acetonitrile at 0 °C, add sodium azide.
 - Slowly add N-bromosuccinimide portion-wise, maintaining the temperature at 0 °C.
 - Allow the reaction mixture to stir at room temperature and monitor the reaction progress by Thin Layer Chromatography (TLC).
 - Upon completion, quench the reaction by pouring it into an aqueous solution of sodium thiosulfate.
 - Extract the product with an organic solvent (e.g., diethyl ether or ethyl acetate).
 - Wash the organic layer with brine, dry over anhydrous sodium sulfate, and concentrate under reduced pressure.
 - Purify the crude product by column chromatography on silica gel.

Method B: Continuous Flow Synthesis

For enhanced safety, a continuous flow setup can be employed to generate and immediately react bromine azide. This minimizes the accumulation of the explosive reagent.^[4]

- Reagents: Vinylcyclopentane, Sodium Azide (NaN₃), Sodium Bromide (NaBr), Oxidizing Agent (e.g., Oxone), Water, Organic Solvent.

- Protocol:
 - Prepare two separate streams. Stream A contains an aqueous solution of NaN₃ and NaBr. Stream B contains the vinylcyclopentane dissolved in a suitable organic solvent.
 - A third stream containing an oxidizing agent (e.g., Oxone in water) is mixed with Stream A to generate BrN₃.
 - The resulting aqueous BrN₃ stream is then immediately mixed with the organic stream (Stream B) in a microreactor.
 - The biphasic mixture flows through the reactor, allowing for the bromoazidation to occur at the interface.
 - The output from the reactor is collected, and the organic phase is separated, washed, dried, and concentrated to yield the product.

Chemical Properties and Reactivity

(1-Azido-2-bromoethyl)cyclopentane is expected to exhibit reactivity characteristic of both an alkyl azide and an alkyl bromide.

- Azide Group Reactivity: The azide functional group is highly versatile.
 - Click Chemistry: It can readily undergo copper(I)-catalyzed azide-alkyne cycloaddition (CuAAC) with terminal alkynes to form 1,2,3-triazoles. This reaction is a cornerstone of "click chemistry" and has widespread applications in drug discovery and materials science. [5]
 - Staudinger Reaction: Reaction with phosphines, such as triphenylphosphine, results in the formation of an aza-ylide, which can then be hydrolyzed to a primary amine.
 - Reduction: The azide can be reduced to the corresponding primary amine using various reducing agents, such as lithium aluminum hydride (LiAlH₄) or catalytic hydrogenation.
 - Nitrene Formation: Thermal or photochemical decomposition can lead to the formation of a highly reactive nitrene intermediate, which can undergo C-H insertion or other rearrangements. [2]

- **Bromide Group Reactivity:** The bromine atom is a good leaving group in nucleophilic substitution reactions.
 - **SN2 Reactions:** It is susceptible to displacement by a wide range of nucleophiles (e.g., cyanides, alkoxides, thiolates) to introduce further functionality. The reactivity in S_N2 reactions is enhanced by the adjacent electrophilic carbon of the azide-bearing carbon.^[6]
 - **Elimination Reactions:** Treatment with a strong base can lead to elimination of HBr to form a vinyl azide.

Potential Applications in Drug Development

Vicinal azido-bromides are valuable building blocks in medicinal chemistry due to the orthogonal reactivity of the two functional groups.

- **Scaffold for Library Synthesis:** The azide and bromide moieties can be independently functionalized, allowing for the rapid generation of a library of diverse compounds for high-throughput screening.
- **Introduction of Nitrogen Heterocycles:** The azide group is a precursor to amines and can be used to construct various nitrogen-containing heterocyclic rings, which are common motifs in pharmaceuticals.
- **Bioorthogonal Chemistry:** The azide group can be used for bioorthogonal ligation reactions, enabling the labeling and tracking of biomolecules in biological systems.^[5] The vicinal bromoazide scaffold has been identified as a potential pharmacophore for inhibiting certain kinases.^[3]

Safety Considerations

- **Explosion Hazard:** Organic azides are potentially explosive and should be handled with extreme care.^{[1][2]} Avoid heating, grinding, or subjecting the compound to shock. All reactions should be carried out behind a blast shield.
- **Toxicity:** The toxicity of **(1-azido-2-bromoethyl)cyclopentane** is unknown. However, sodium azide is highly toxic, and appropriate personal protective equipment (PPE), including gloves,

lab coat, and safety glasses, should be worn at all times. All manipulations should be performed in a well-ventilated fume hood.

Diagrams

NaN₃, NBS
CH₃CN, 0°C to rt

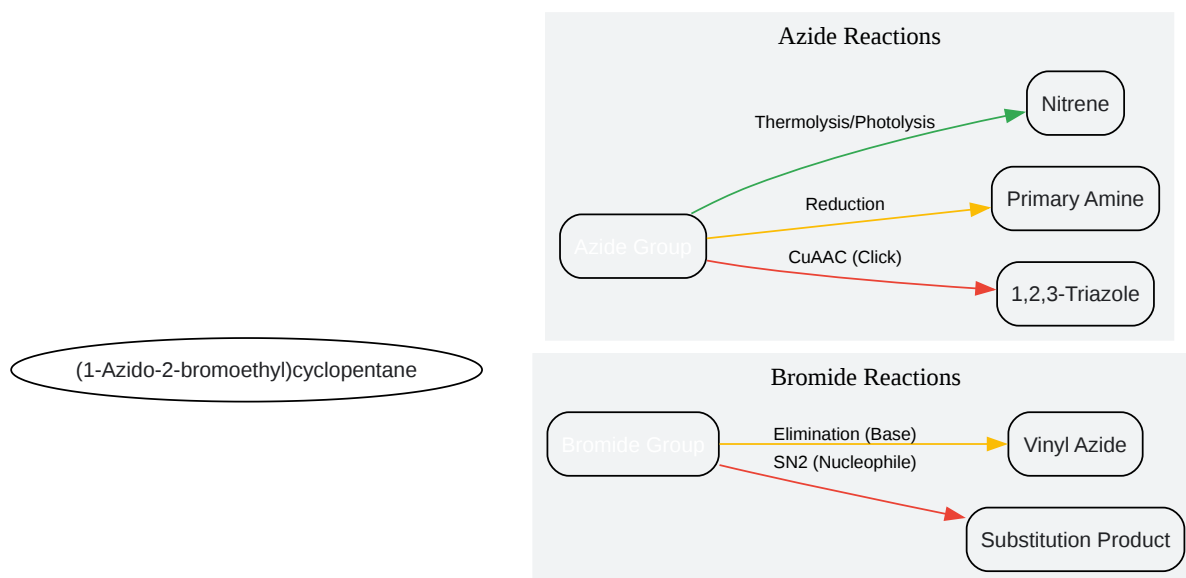
Vinylcyclopentane

Bromoazidation

(1-Azido-2-bromoethyl)cyclopentane

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Caption: Synthesis of **(1-Azido-2-bromoethyl)cyclopentane**.



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